

what is the molecular weight of 25-Desacetyl Rifampicin-d3

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Compound of Interest

Compound Name: 25-Desacetyl Rifampicin-d3

Cat. No.: B15602339

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Technical Data Summary: 25-Desacetyl Rifampicin-d3

This document provides a concise summary of the key molecular and physical data for **25-Desacetyl Rifampicin-d3**, a labeled metabolite of the antibiotic Rifampicin. The information is intended for researchers, scientists, and drug development professionals.

Molecular Information

25-Desacetyl Rifampicin-d3 is the deuterium-labeled form of 25-Desacetyl Rifampicin, which is a major active metabolite of Rifampicin.^[1] The incorporation of deuterium atoms creates a stable isotope-labeled internal standard, which is essential for quantitative bioanalytical studies, such as pharmacokinetics, by mass spectrometry.

Table 1: Molecular and Physical Properties of **25-Desacetyl Rifampicin-d3**

| Property | Value | References |
|----------------------|---|---|
| Molecular Formula | C ₄₁ H ₅₃ D ₃ N ₄ O ₁₁ | [2] [3] [4] [5] |
| Molecular Weight | 783.92 | [2] [3] [4] [5] [6] |
| Appearance | Reddish Orange Solid | [3] |
| Purity | >85% or >98% | [2] [7] |
| Solubility | Chloroform, Methanol | [3] |
| Storage Temperature | -20°C | [3] |
| Unlabeled CAS Number | 16783-99-6 | [1] [6] |

Experimental Context and Methodologies

A comprehensive guide detailing specific experimental protocols for **25-Desacetyl Rifampicin-d3** is beyond the scope of publicly available information. Such protocols are typically developed and validated in-house by research laboratories. However, the primary application of this compound is as an internal standard in pharmacokinetic studies.

A general workflow for such a study is outlined below.

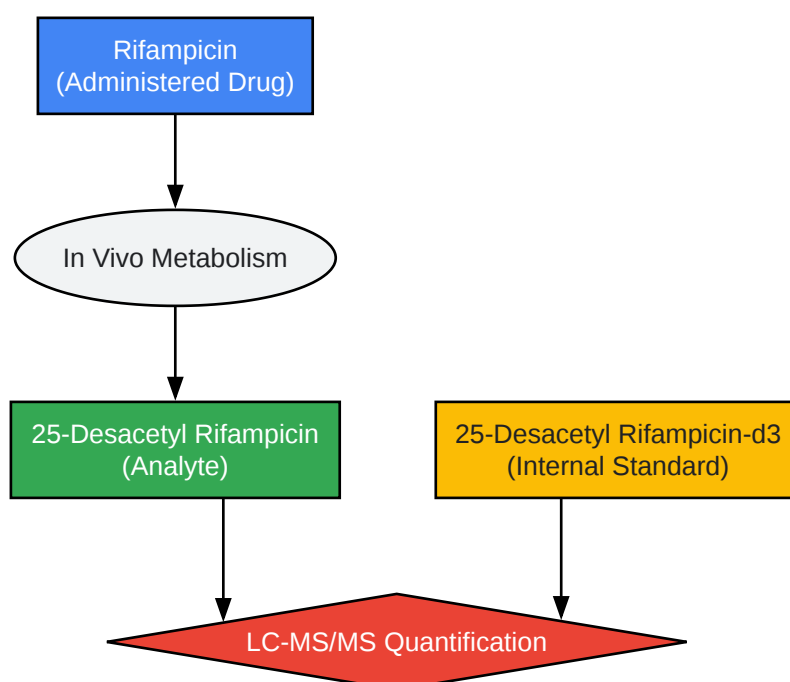
General Protocol: Quantification of 25-Desacetyl Rifampicin in Biological Matrices

- Sample Preparation:
 - A biological sample (e.g., plasma, urine) is collected from a subject administered with Rifampicin.
 - A known concentration of the internal standard, **25-Desacetyl Rifampicin-d3**, is spiked into the sample.
 - The sample undergoes protein precipitation and/or solid-phase extraction to isolate the analyte and internal standard.
- LC-MS/MS Analysis:

- The extracted sample is injected into a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system.
- The analyte (25-Desacetyl Rifampicin) and the internal standard (**25-Desacetyl Rifampicin-d3**) are separated chromatographically.
- The mass spectrometer is set to monitor specific mass-to-charge ratio (m/z) transitions for both the analyte and the internal standard.
- Data Analysis:
 - The peak area ratio of the analyte to the internal standard is calculated.
 - A calibration curve, prepared with known concentrations of the analyte and a constant concentration of the internal standard, is used to determine the concentration of 25-Desacetyl Rifampicin in the original sample.

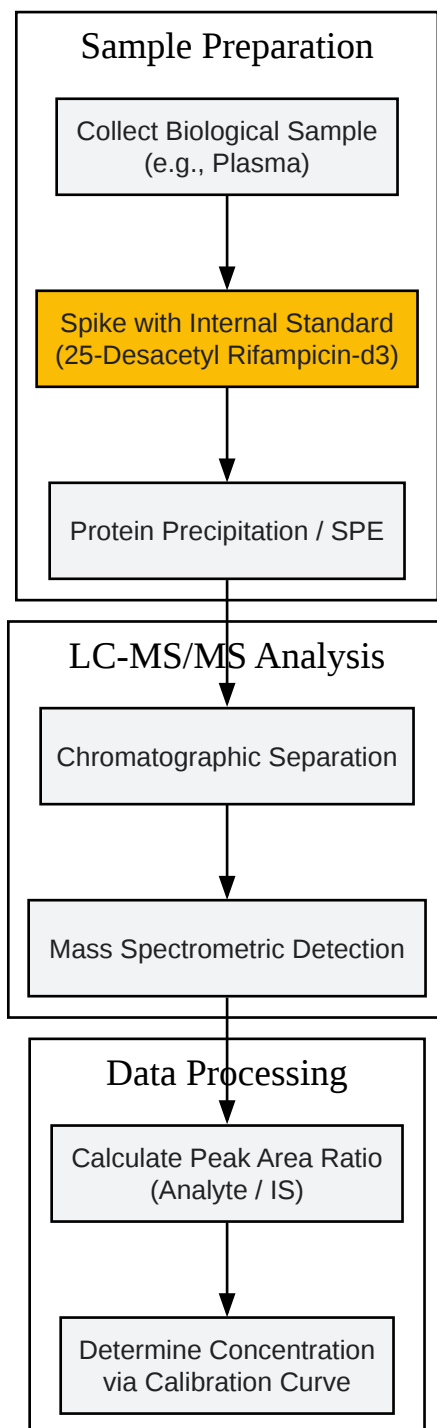
Visualizations

The following diagrams illustrate the relationships and a typical experimental workflow involving **25-Desacetyl Rifampicin-d3**.



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Caption: Metabolic relationship and analytical use.

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Caption: Bioanalytical workflow for quantification.

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